

An Overview of 4-Methylmorpholin-2-one: Structure, and Identification

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Compound of Interest

Compound Name: 4-Methylmorpholin-2-one

Cat. No.: B176364

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This document provides a summary of the currently available technical information for the chemical compound **4-Methylmorpholin-2-one**. It should be noted that detailed experimental data for this specific molecule is limited in publicly accessible scientific literature and databases.

Chemical Structure and IUPAC Nomenclature

The fundamental identity of a chemical compound lies in its structure and systematic name. For **4-Methylmorpholin-2-one**, these are well-defined.

IUPAC Name: **4-methylmorpholin-2-one**[\[1\]](#)

Chemical Structure: The molecule consists of a morpholine ring, which is a six-membered heterocycle containing both nitrogen and oxygen atoms. A methyl group is attached to the nitrogen at position 4, and a carbonyl group is present at position 2 of the ring, forming a lactam.

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Sources

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
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